

An In-depth Technical Guide to the Physical Properties of Trifluoroacetic Acid

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Compound of Interest

Compound Name: *Maqaaeyyr tfa*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of trifluoroacetic acid (TFA), with a specific focus on its acidity (pKa) and boiling point. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who utilize TFA in their work.

Quantitative Physical Properties

Trifluoroacetic acid (TFA) is a synthetic organofluorine compound with the chemical formula $\text{CF}_3\text{CO}_2\text{H}$.^[1] It is a structural analog of acetic acid where the three alpha-hydrogens are replaced by fluorine atoms. This substitution has a profound impact on its physical and chemical properties. A summary of its key quantitative physical properties is presented in Table 1.

Property	Value	References
pKa	0.03 - 0.52	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Boiling Point	71.78 - 72.4 °C (at 760 mmHg)	[1] [2] [3] [4] [5] [7] [13] [14] [15] [16] [17] [18]
Melting Point	-15.4 to -15.2 °C	[1] [2] [3] [4] [13] [14] [15] [18]
Density	1.489 - 1.535 g/cm ³ (at 20-25 °C)	[1] [2] [3] [5] [6] [15] [16]
Molar Mass	114.023 g/mol	[1] [3] [4] [15] [16] [17]
Appearance	Colorless, fuming liquid	[1] [2] [3] [4] [6] [15]
Odor	Pungent, vinegar-like	[1] [2] [4] [6] [14] [15]
Solubility in Water	Miscible	[1] [2] [3] [4] [6] [13] [14]
Vapor Pressure	97.5 - 110.0 mmHg (at 20-25 °C)	[2] [3] [14]
Refractive Index	~1.3 (at 20 °C)	[3] [17] [19]

Experimental Protocols

2.1. Determination of pKa by ¹⁹F-NMR Spectroscopy

The pKa of trifluoroacetic acid can be experimentally determined using ¹⁹F Nuclear Magnetic Resonance (NMR) spectroscopy by monitoring the chemical shift of the fluorine atoms as a function of pH.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- **Sample Preparation:** A series of buffer solutions with known pH values are prepared. A small, constant amount of trifluoroacetic acid is added to each buffer solution. A reference standard, such as fluorobenzene, may also be added for chemical shift referencing.

- **NMR Data Acquisition:** The ^{19}F -NMR spectrum is acquired for each sample. The chemical shift (δ) of the $-\text{CF}_3$ group of trifluoroacetic acid is recorded for each pH value.
- **Data Analysis:** The observed chemical shift of the trifluoroacetate is a weighted average of the chemical shifts of the protonated (TFAH) and deprotonated (TFA^-) forms. The relationship between the observed chemical shift, pH, and pKa is described by the Henderson-Hasselbalch equation adapted for NMR data:

$$\delta_{\text{obs}} = \delta_{\text{TFAH}} + (\delta_{\text{TFA}^-} - \delta_{\text{TFAH}}) / (1 + 10^{(\text{pKa} - \text{pH})})$$

where:

- δ_{obs} is the observed ^{19}F chemical shift.
 - δ_{TFAH} is the chemical shift of the fully protonated form.
 - δ_{TFA^-} is the chemical shift of the deprotonated (trifluoroacetate) form.
- **pKa Determination:** The pKa is determined by fitting the experimental data (δ_{obs} vs. pH) to the above equation using non-linear regression analysis. The pKa is the pH at which the concentrations of the protonated and deprotonated forms are equal, which corresponds to the inflection point of the titration curve.

2.2. Determination of Boiling Point

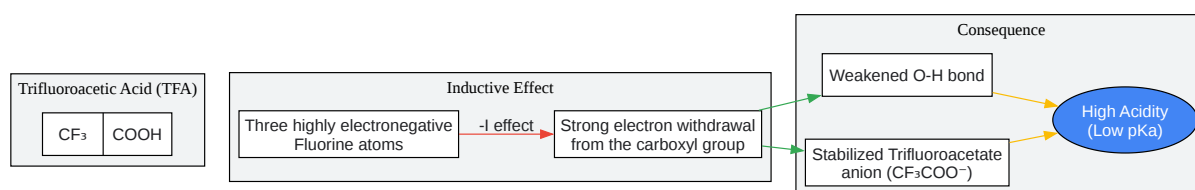
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A standard method for determining the boiling point of a liquid like trifluoroacetic acid is distillation.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a thermometer, and a receiving flask. The thermometer bulb should be positioned so that it is level with the side arm of the distillation flask leading to the condenser to accurately measure the temperature of the vapor.

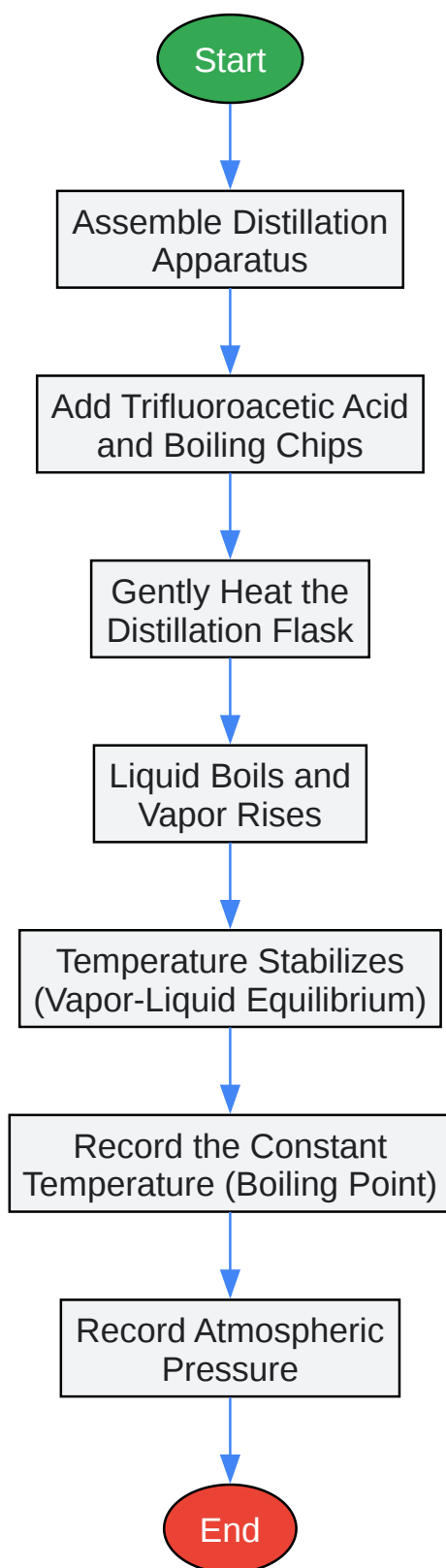
- **Sample Introduction:** A sample of trifluoroacetic acid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- **Heating:** The distillation flask is gently heated. As the liquid boils, the vapor travels up into the condenser.
- **Temperature Measurement:** The temperature is recorded when it becomes constant. This constant temperature, at which the liquid and vapor are in equilibrium, is the boiling point. It is crucial to record the atmospheric pressure at the time of the experiment, as the boiling point is pressure-dependent. The observed boiling point can be corrected to the standard atmospheric pressure (760 mmHg) if necessary.

Visualizations



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Caption: Structural basis for the high acidity of trifluoroacetic acid.



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Caption: Workflow for the experimental determination of boiling point.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Trifluoroacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612396/docs#an-in-depth-technical-guide-to-the-physical-properties-of-trifluoroacetic-acid\]](https://www.benchchem.com/product/b15612396/docs#an-in-depth-technical-guide-to-the-physical-properties-of-trifluoroacetic-acid)

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